

# Introduction: Understanding Dichlorodioctyltin (DOTC)

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## Compound of Interest

Compound Name: *Dichlorodioctyltin*

Cat. No.: *B049611*

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**Dichlorodioctyltin** (CAS No: 3542-36-7), also known as Dioctyltin dichloride or DOTC, is an organotin compound characterized by a central tin atom bonded to two octyl groups and two chlorine atoms.[1] Organotins as a class are utilized in a variety of industrial applications, including as stabilizers for PVC, as catalysts, and in anti-fouling paints. DOTC specifically serves as an intermediate in the manufacturing of other organotin compounds.[2] However, like many organometallic compounds, the use and handling of **Dichlorodioctyltin** are governed by stringent regulations stemming from its significant toxicological profile. This guide provides a comprehensive overview of the key regulatory information, the underlying scientific data, and the practical methodologies required for safe handling and analysis, tailored for professionals in research and development.

## Global Regulatory Frameworks: A Multi-Jurisdictional Overview

The regulation of **Dichlorodioctyltin** is not globally harmonized, but key principles are shared across major regulatory bodies in Europe and the United States. The primary goal is the protection of human health and the environment from the risks posed by this chemical.[3]

### European Union (EU) Regulations

In the European Union, chemical safety is primarily managed under two key regulations: REACH and CLP.

- REACH (Registration, Evaluation, Authorisation and Restriction of Chemicals): This regulation places the responsibility on industries to manage the risks that chemicals may pose.[4][5] Companies that manufacture or import substances like **Dichlorodioctyltin** in quantities of one tonne or more per year must register them with the European Chemicals Agency (ECHA).[5] The registration dossier for Dichlorodioctylstannane is available on the ECHA website, indicating its presence on the EU market.[6]
- CLP (Classification, Labelling and Packaging) Regulation (EC) No 1272/2008: The CLP regulation aligns the EU system with the UN's Globally Harmonised System (GHS).[7] It ensures that the hazards of chemicals are clearly communicated to workers and consumers. According to the harmonized classification and labelling provided by companies to ECHA, **Dichlorodioctyltin** is classified with significant health and environmental hazards.[1]

## United States (US) Regulations

In the US, the Environmental Protection Agency (EPA) oversees chemical safety, primarily through the Toxic Substances Control Act (TSCA).

- Toxic Substances Control Act (TSCA): TSCA requires the EPA to maintain an inventory of all existing chemical substances manufactured, processed, or imported in the United States.[8] [9] **Dichlorodioctyltin** (listed as Stannane, dichlorodioctyl-) is present on the TSCA Inventory and is designated as an "Active" substance, meaning it is currently in commerce in the US.[2][10]
- Emergency Planning and Community Right-to-Know Act (EPCRA): While **Dichlorodioctyltin** itself is not explicitly listed on the Toxics Release Inventory (TRI) as of recent final rules, other organotin compounds are, and the EPA continuously evaluates chemicals for inclusion based on toxicity data.[11]

## Toxicological Profile: The Scientific Foundation for Regulation

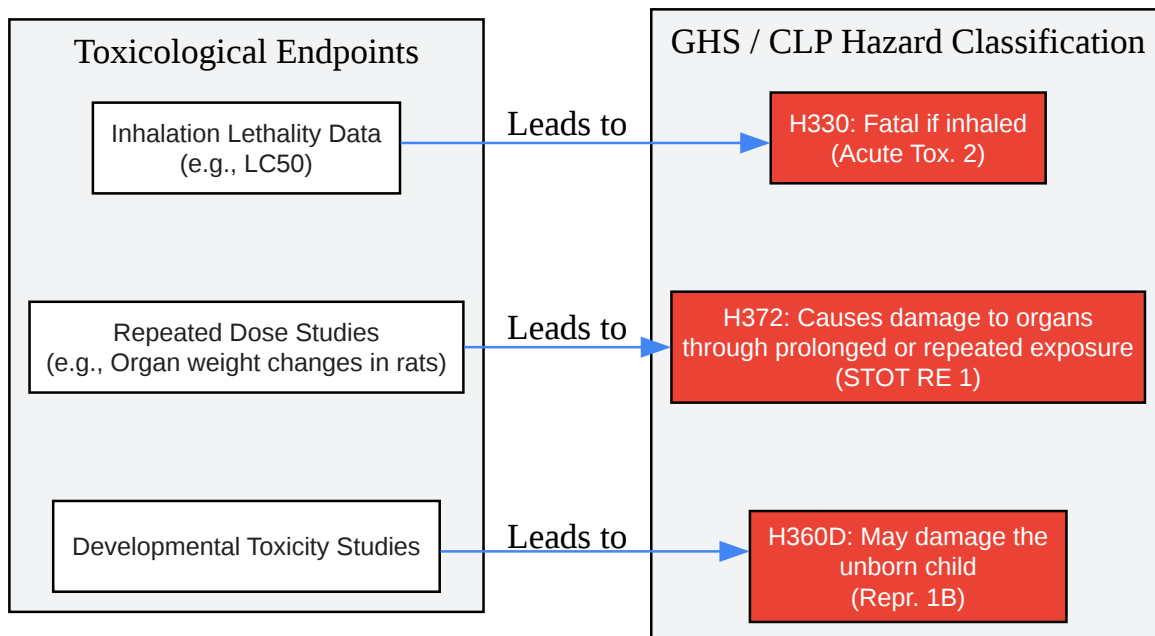
The stringent regulations surrounding **Dichlorodioctyltin** are a direct consequence of its demonstrated toxicity. Understanding these hazards is fundamental to appreciating the causality behind the required control measures. Organotin compounds, in general, are known to produce neurotoxic and immunotoxic effects.[1]

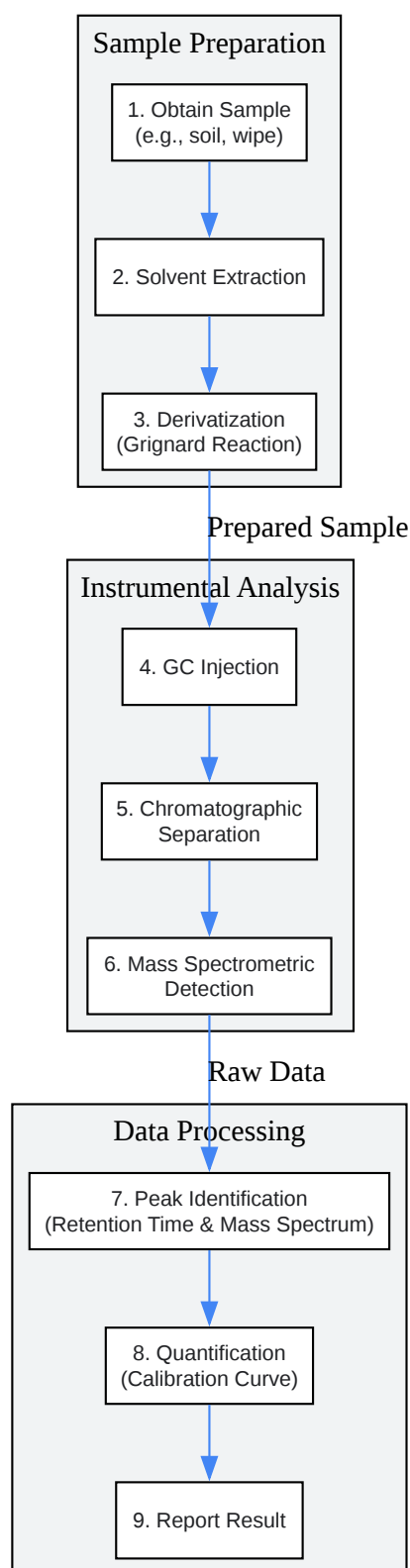
## Human Health Hazards

**Dichlorodioctyltin** presents a multi-faceted risk profile for human health, with hazards identified for acute exposure, long-term exposure, and reproductive health.

- **Acute Toxicity:** The substance is classified as fatal if inhaled (Acute Toxicity, Inhalation, Category 2).<sup>[1]</sup> This high level of toxicity necessitates stringent engineering controls and personal protective equipment to prevent any respiratory exposure.
- **Specific Target Organ Toxicity (Repeated Exposure) (STOT RE 1):** **Dichlorodioctyltin** is proven to cause damage to organs through prolonged or repeated exposure.<sup>[1]</sup> The primary target organs are the liver, spleen, and thymus, with observed effects including changes in organ weight.<sup>[12]</sup> This classification underscores the cumulative danger of the substance and is a key driver for the establishment of long-term occupational exposure limits.
- **Reproductive Toxicity (Repr. 1B):** The compound is presumed to be a human reproductive toxicant, with the potential to damage the unborn child.<sup>[1]</sup> This classification triggers some of the most stringent handling protocols, particularly concerning the exposure of female workers of childbearing potential.

The following diagram illustrates the logical flow from toxicological findings to regulatory classification under the GHS/CLP framework.





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